

An In-depth Technical Guide on Bohemine: Initial Studies and Literature Review

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Compound of Interest

Compound Name: *Bohemine*

Cat. No.: *B1221029*

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Introduction

Bohemine is a synthetic, cell-permeable 2,6,9-trisubstituted purine analog that has been identified as a potent inhibitor of cyclin-dependent kinases (CDKs).^[1] As key regulators of the cell cycle, CDKs represent a significant target in oncology drug development. Dysregulation of CDK activity is a hallmark of many cancers, leading to uncontrolled cell proliferation.

Bohemine, by targeting these crucial enzymes, presents a promising avenue for therapeutic intervention. This technical guide provides a comprehensive overview of the initial studies on **Bohemine**, summarizing its biological activity, mechanism of action, and the experimental protocols used for its characterization.

Chemical Properties

Property	Value	Reference
Chemical Name	2-(3-Hydroxypropylamino)-6-benzylamino-9-isopropylpurine	^[2]
Molecular Formula	C ₁₈ H ₂₄ N ₆ O	^[2]
Molecular Weight	340.4 g/mol	^[2]
CAS Number	189232-42-6	^[2]

Biological Activity and Quantitative Data

Bohemine has demonstrated significant inhibitory activity against key cyclin-dependent kinases and has shown cytotoxic effects across various cancer cell lines. The following tables summarize the key quantitative data from initial studies.

In Vitro Kinase Inhibitory Activity

Target	IC50 (μM)	Reference
CDK1/Cyclin B	1.1	[1]
CDK2/Cyclin E	0.8	[1]
CDK2/Cyclin A	4.6	[1]
CDK9/Cyclin T1	2.7	[1]
ERK2	52	[1]

In Vitro Growth Inhibition of Tumor Cell Lines

Cell Line	Cancer Type	IC50 (μM)	Reference
MCF7	Breast Cancer	28	[1]
K562	Chronic Myelogenous Leukemia	113	[1]
CEM	T-cell Leukemia	27	[1]
HOS	Osteosarcoma	58	[1]
G361	Melanoma	45	[1]

In Vivo Pharmacokinetic Parameters in BALB/c Mice

Parameter	Value	Unit	Reference
Dose (Intravenous)	50	mg/kg	[1]
C _{max}	72,308	nM	[1]
Clearance	0.23	L/h	[1]
T _{1/2} (Half-life)	1.39	h	[1]

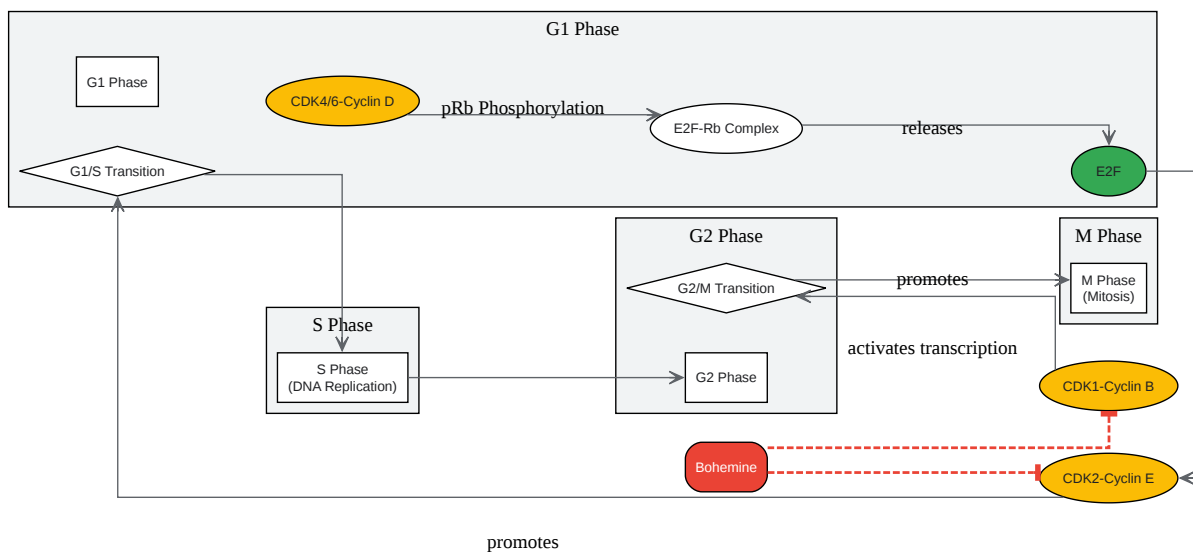
Mechanism of Action: CDK Inhibition and Cell Cycle Arrest

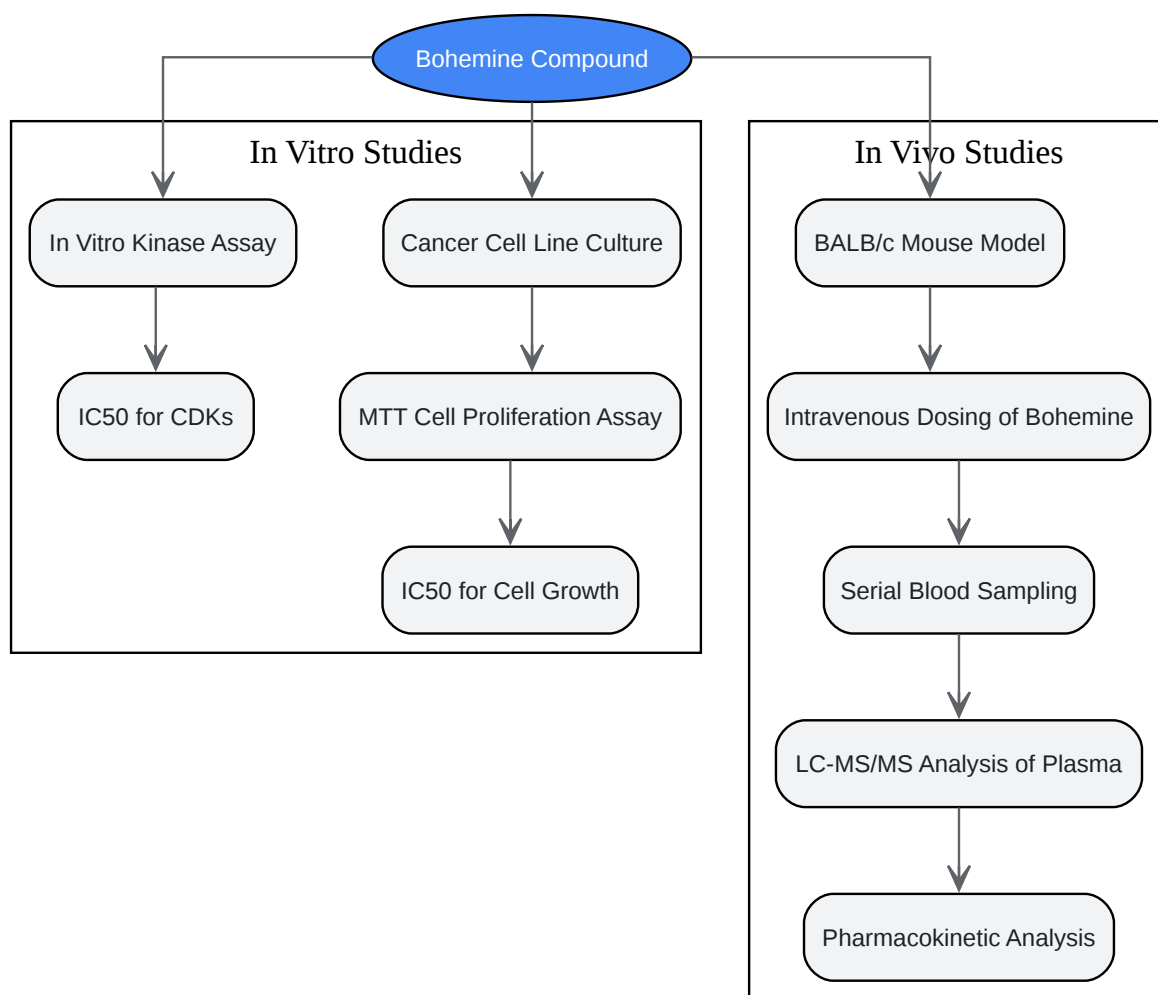
Bohemine exerts its biological effects primarily through the inhibition of cyclin-dependent kinases, which are fundamental for the progression of the cell cycle. The cell cycle is a tightly regulated process consisting of four phases: G1 (Gap 1), S (Synthesis), G2 (Gap 2), and M (Mitosis). Transitions between these phases are controlled by the activation of specific CDK-cyclin complexes.

Bohemine has been shown to inhibit CDK1/Cyclin B and CDK2/Cyclin E complexes. The CDK2/Cyclin E complex is crucial for the transition from the G1 to the S phase, a critical checkpoint for DNA replication. By inhibiting this complex, **Bohemine** can halt the cell cycle at the G1/S boundary. The CDK1/Cyclin B complex, also known as the M-phase promoting factor (MPF), is essential for the entry into and progression through mitosis. Inhibition of CDK1/Cyclin B by **Bohemine** can lead to cell cycle arrest at the G2/M boundary. Studies on hybridoma cells have confirmed that **Bohemine** treatment results in cell cycle arrest at both the G1/S and G2/M boundaries, corroborating its mechanism as a CDK inhibitor.

Signaling Pathway

The following diagram illustrates the points of inhibition of **Bohemine** within the cell cycle signaling pathway.





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